

Application Notes and Protocols: Preparation of Buntanetap Tartrate Stock Solutions

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Compound of Interest

Compound Name: Buntanetap Tartrate

Cat. No.: B12366244

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These guidelines are intended for researchers, scientists, and drug development professionals for the preparation of **Buntanetap Tartrate** stock solutions for experimental use.

Introduction

Buntanetap Tartrate, also known as ANVS401 or Posiphen Tartrate, is a small molecule inhibitor of the translation of multiple neurotoxic proteins, including amyloid precursor protein (APP), α -synuclein (α SYN), and huntingtin (HTT).^{[1][2]} It is under investigation for the treatment of neurodegenerative diseases such as Alzheimer's and Parkinson's disease.^{[1][3]} Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for preparing **Buntanetap Tartrate** solutions for both in vitro and in vivo applications.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Buntanetap Tartrate** is provided in the table below. This information is essential for accurate calculation of concentrations and for understanding the compound's solubility characteristics.

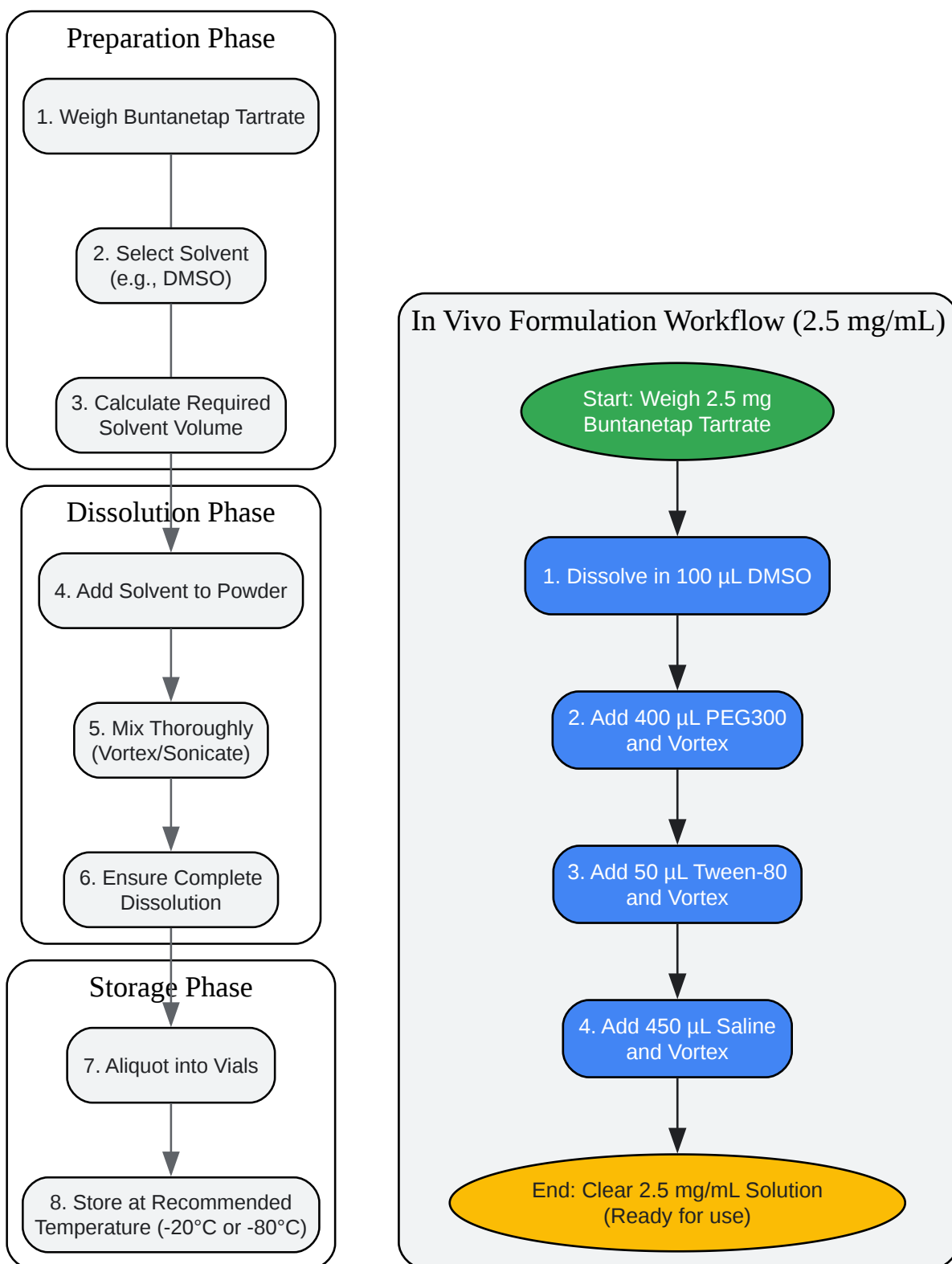
| Property | Value | Reference |
|--------------------------------|---|-----------|
| CAS Number | 865795-23-9 | [1][4] |
| Molecular Formula | C ₂₄ H ₂₉ N ₃ O ₈ | [1][4][5] |
| Molecular Weight | 487.50 g/mol | [1][4][5] |
| Solubility in DMSO (in vitro) | 100 mg/mL (205.13 mM) | [1] |
| Solubility (in vivo vehicle 1) | ≥ 2.5 mg/mL (5.13 mM) in 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% saline | [1] |
| Solubility (in vivo vehicle 2) | ≥ 2.5 mg/mL (5.13 mM) in 10% DMSO + 90% (20% SBE-β-CD in saline) | [1] |
| Solubility (in vivo vehicle 3) | ≥ 2.5 mg/mL (5.13 mM) in 10% DMSO + 90% corn oil | [1] |

Experimental Protocols

- **Buntanetap Tartrate** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile deionized water or phosphate-buffered saline (PBS)
- PEG300, Tween-80, saline, corn oil, SBE-β-CD (for in vivo studies)
- Analytical balance
- Vortex mixer
- Ultrasonic bath (recommended for high concentrations)
- Sterile microcentrifuge tubes or vials
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

The general workflow for preparing **Buntanetap Tartrate** stock solutions is outlined in the diagram below.



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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Buntanetap Tartrate Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12366244#how-to-prepare-buntanetap-tartrate-stock-solutions-for-experiments]

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